VT107: A Technical Guide to a Pan-TEAD Auto-Palmitoylation Inhibitor

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Compound of Interest

Compound Name:	*VT107*
Cat. No.:	*B15541795*

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Abstract

VT107 is a potent and orally bioavailable small molecule inhibitor of all four TEA Domain (TEAD) transcription factors. It functions by blocking the auto-palmitoylation of TEAD proteins, a critical post-translational modification required for their interaction with the transcriptional co-activators YAP and TAZ. By disrupting the YAP/TAZ-TEAD complex, **VT107** effectively suppresses the transcription of downstream target genes involved in cell proliferation, survival, and oncogenesis. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and pharmacological characteristics of **VT107**. Detailed experimental protocols for key assays and visualizations of the underlying signaling pathways are included to facilitate further research and drug development efforts.

Chemical Structure and Physicochemical Properties

VT107, with the IUPAC name (S)-N-(1-(6-aminopyridin-2-yl)ethyl)-5-(4-(trifluoromethyl)phenyl)-2-naphthamide, is a novel therapeutic agent with significant potential in oncology. Its chemical and physical properties are summarized in the table below.

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Property	Value
Chemical Formula	$C_{25}H_{20}F_3N_3O$
Molecular Weight	435.44 g/mol
CAS Number	2417718-63-7
Appearance	White to off-white solid
Solubility	Soluble in DMSO
IC_{50} (YAP Reporter Assay)	4.93 nM[1][2]

Mechanism of Action and Signaling Pathway

VT107 exerts its anti-cancer effects by targeting the Hippo signaling pathway, a critical regulator of organ size and tissue homeostasis.[3] In many cancers, this pathway is dysregulated, leading to the nuclear translocation of the transcriptional co-activators YAP and TAZ. In the nucleus, YAP/TAZ bind to TEAD transcription factors to drive the expression of genes that promote cell proliferation and inhibit apoptosis.

VT107 acts as a pan-TEAD inhibitor by binding to the lipid pocket of TEAD proteins, thereby preventing their auto-palmitoylation.[4] This post-translational modification is essential for the stable interaction between TEADs and YAP/TAZ. By inhibiting this process, **VT107** effectively disrupts the formation of the oncogenic YAP/TAZ-TEAD transcriptional complex, leading to the downregulation of target gene expression and subsequent suppression of tumor growth.[5][6]

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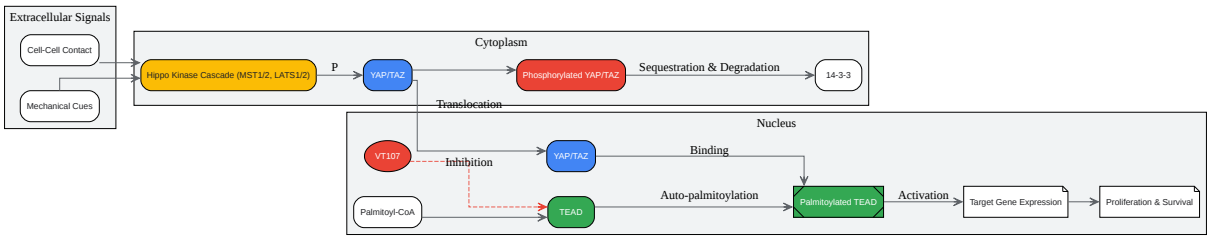

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VT107 inhibits TEAD auto-palmitoylation, disrupting the Hippo pathway.

Pharmacological Properties

In Vitro Activity

VT107 demonstrates potent anti-proliferative activity in cancer cell lines with mutations in the Hippo pathway, particularly those with NF2 deficiency.

Cell Line	Cancer Type	IC_{50} (Proliferation)
NCI-H226	Malignant Pleural Mesothelioma	Not explicitly stated, but potent nanomolar activity confirmed[7]
NCI-H2052	Malignant Pleural Mesothelioma	Not explicitly stated, but potent nanomolar activity confirmed[7]

In Vivo Pharmacokinetics in Mice

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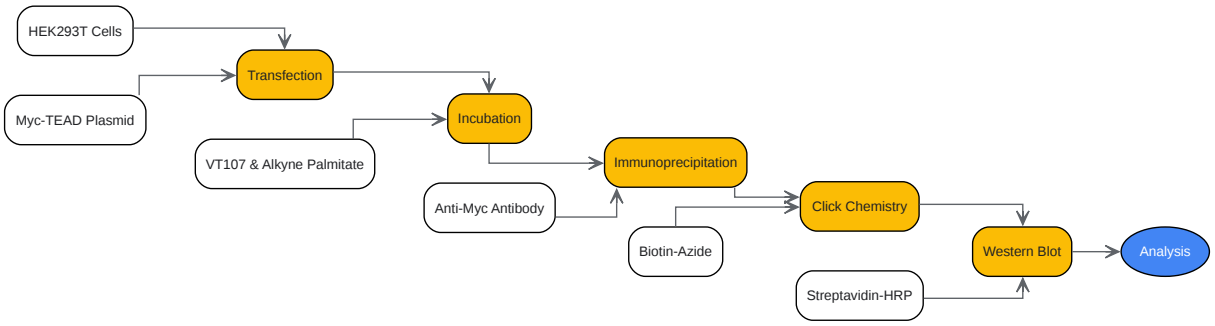
VT107 exhibits favorable pharmacokinetic properties in mice, supporting its potential for oral administration in clinical settings.[5]

Parameter	Value (10 mg/kg, p.o.)
Oral Bioavailability (F)	78%[5]
Half-life ($T_{1/2}$)	24.2 hours[5]
C_{max}	Data not available
T_{max}	Data not available
AUC	Data not available

Key Experimental Protocols

TEAD Auto-Palmitoylation Assay

This assay assesses the ability of **VT107** to inhibit the auto-palmitoylation of TEAD proteins in a cellular context.



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Workflow for the TEAD auto-palmitoylation assay.

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Methodology:

- Cell Culture and Transfection: HEK293T cells are cultured and transfected with plasmids expressing Myc-tagged TEAD proteins (TEAD1, TEAD2, TEAD3, or TEAD4).[5]
- Compound Treatment: Transfected cells are incubated overnight with **VT107** (or DMSO as a control) and alkyne palmitate, a metabolic label for palmitoylation.[5]
- Immunoprecipitation: Cell lysates are subjected to immunoprecipitation using an anti-Myc antibody to isolate the TEAD proteins.[5]
- Click Chemistry: The immunoprecipitated TEAD proteins are subjected to a click chemistry reaction with biotin-azide, which covalently attaches biotin to the alkyne-palmitate-labeled proteins.[5]
- Western Blotting: The samples are analyzed by SDS-PAGE and western blotting using streptavidin-HRP to detect the biotinylated (palmitoylated) TEAD proteins. Total TEAD levels are also assessed as a loading control.[5]

YAP/TAZ-TEAD Co-Immunoprecipitation Assay

This assay is used to determine the effect of **VT107** on the interaction between YAP/TAZ and TEAD proteins.

Methodology:

- Cell Treatment: NF2-mutant NCI-H2373 cells are treated with **VT107** (e.g., 3 µM) or DMSO for a specified time (e.g., 4 or 24 hours).[5]
- Cell Lysis: Cells are lysed, and the protein concentration of the lysates is determined.
- Immunoprecipitation: The cell lysates are incubated with specific antibodies against TEAD1 or TEAD4, or a control IgG, followed by precipitation with Protein A/G beads.[5]
- Western Blotting: The immunoprecipitated protein complexes are resolved by SDS-PAGE and transferred to a membrane. The membrane is then probed with antibodies against YAP and TAZ to detect their co-precipitation with TEAD. Input lysates are also analyzed to confirm protein expression.[5]

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Cell Proliferation Assay

The anti-proliferative effect of **VT107** is measured using a luminescence-based cell viability assay.

Methodology:

- Cell Seeding: NF2-deficient mesothelioma cells (e.g., NCI-H226) are seeded in 96-well plates.
- Compound Treatment: Cells are treated with a serial dilution of **VT107** or DMSO control.
- Incubation: The plates are incubated for a defined period (e.g., 72 hours).
- Viability Measurement: Cell viability is assessed using the CellTiter-Glo® Luminescent Cell Viability Assay (Promega) according to the manufacturer's protocol.[5] This assay measures ATP levels, which correlate with the number of metabolically active cells.
- Data Analysis: The luminescent signal is measured, and IC_{50} values are calculated from the dose-response curves.[5]

In Vivo Xenograft Model

The anti-tumor efficacy of **VT107** is evaluated in a subcutaneous xenograft mouse model.

Methodology:

- Cell Implantation: NCI-H226 cells are implanted subcutaneously into immunocompromised mice.
- Tumor Growth: Tumors are allowed to grow to a palpable size.
- Drug Administration: Mice are treated with **VT107** (e.g., orally) or a vehicle control.
- Tumor Measurement: Tumor volume and body weight are monitored regularly throughout the study.

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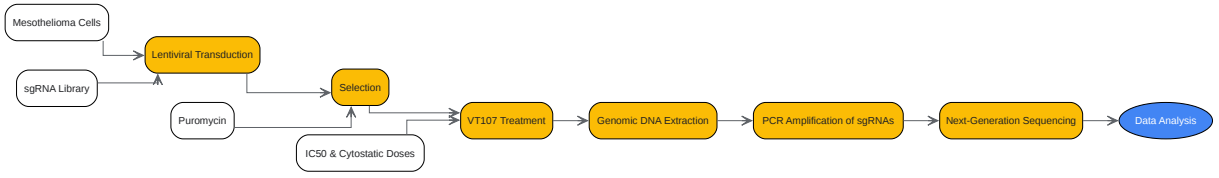
- Pharmacodynamic Analysis: At the end of the study, tumors and tissues can be collected for analysis of target gene expression and other biomarkers.

Genome-Wide CRISPR/Cas9 Screen

This unbiased screening method is employed to identify genes that modulate the cellular response to **VT107**, revealing potential resistance mechanisms and combination therapy targets.[7]



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Workflow of a genome-wide CRISPR/Cas9 screen with **VT107**.

Methodology:

- Library Transduction: Mesothelioma cell lines (e.g., NCI-H2052 and NCI-H226) are transduced with a genome-wide CRISPR/Cas9 sgRNA library.[7]
- Selection: Transduced cells are selected with an appropriate antibiotic (e.g., puromycin).
- Drug Treatment: The cell population is then treated with either DMSO (vehicle) or **VT107** at different concentrations (e.g., IC_{50} and a cytostatic dose).[7]
- Genomic DNA Extraction and Sequencing: After a defined period of treatment, genomic DNA is extracted from the surviving cells. The sgRNA cassettes are amplified by PCR and sequenced using next-generation sequencing.[7]

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- Data Analysis: The abundance of each sgRNA in the **VT107**-treated versus vehicle-treated populations is compared to identify genes whose knockout confers either sensitivity or resistance to the drug.[7]

Conclusion

VT107 is a promising pan-TEAD inhibitor with a well-defined mechanism of action and favorable pharmacological properties. Its ability to disrupt the YAP/TAZ-TEAD interaction provides a targeted approach for treating cancers driven by Hippo pathway dysregulation. The experimental protocols and data presented in this guide offer a solid foundation for researchers to further investigate the therapeutic potential of **VT107** and to develop novel combination strategies to overcome potential resistance mechanisms.

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References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. aacrjournals.org [aacrjournals.org]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Identification of resistance mechanisms to small-molecule inhibition of TEAD-regulated transcription - PMC [pmc.ncbi.nlm.nih.gov]
- 7. embopress.org [embopress.org]
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